

IEICO-2F with PM6 donor material efficiency

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **ieico-2F**

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Material Properties & Performance Data

The following tables summarize the key characteristics of the materials and their documented performance together.

Table 1: Material Properties of PM6 Donor and IEICO-4F Acceptor

Material	Type	HOMO (eV)	LUMO (eV)	Bandgap	Primary Absorption Region
PM6 (Donor)	Polymer	-5.45 eV [1]	-3.65 eV [1]	Medium	Visible [2]
IEICO-4F (Acceptor)	Small Molecule	Information Missing	Information Missing	Low / Narrow	Near-IR (up to 1000 nm) [2]

Table 2: Documented Device Performance of PM6:IEICO-4F Blends

Device Context	Role of IEICO-4F	Key Performance Metrics	Citation
Ternary Organic Solar Cell	Third component with PTB7-Th:J52 donor system	High short-circuit current density (JSC > 25 mA cm ⁻²) [2]	[2]

Device Context	Role of IEICO-4F	Key Performance Metrics	Citation
Organic Photodetector	Paired with WSe ₂ in a heterojunction	Responsivity = 8.32 A/W at 808 nm [3]	[3]

Generalized Experimental Protocol for OPV Device Fabrication

This protocol outlines the common steps for fabricating an organic photovoltaic (OPV) device with a PM6:IEICO-4F active layer, based on standard procedures in the field. Specific parameters like optimal donor-to-acceptor ratio, annealing temperature, and solvent choice for this particular pair are not detailed in the searched literature and would require experimental optimization.

Solution Preparation

- **Active Layer Ink:** Prepare the photoactive solution by co-dissolving PM6 and IEICO-4F in a common organic solvent, such as chlorobenzene or chloroform [1]. A total concentration of 10-20 mg/mL is typical. The **D:A ratio is a critical parameter**; you should test a series of ratios (e.g., 1:1, 1.2:1, 1.5:1 by weight) to find the optimum.
- **Solution Stirring:** Stir the solution on a hotplate at 40-50°C for several hours (e.g., 6-12 hours) to ensure complete dissolution and homogenization.
- **Solution Filtering:** Before spin-coating, filter the solution through a 0.45 µm PTFE syringe filter to remove any undissolved aggregates or particles.

Device Fabrication (Conventional Structure)

- **Substrate Cleaning:** Clean patterned ITO glass substrates sequentially in ultrasonic baths of deionized water, acetone, and isopropanol for 15 minutes each. Dry with a nitrogen stream and treat in a UV-ozone cleaner for 15-20 minutes.
- **Electron Transport Layer (ETL) Deposition:** Spin-coat a PEDOT:PSS layer (~40 nm) onto the ITO surface. Anneal at 140-150°C for 15-20 minutes in air to remove residual water.
- **Active Layer Deposition:** In a nitrogen-filled glovebox, spin-coat the PM6:IEICO-4F solution onto the PEDOT:PSS layer. Adjust the spin speed and solution concentration to achieve a target thickness of around 100 nm.

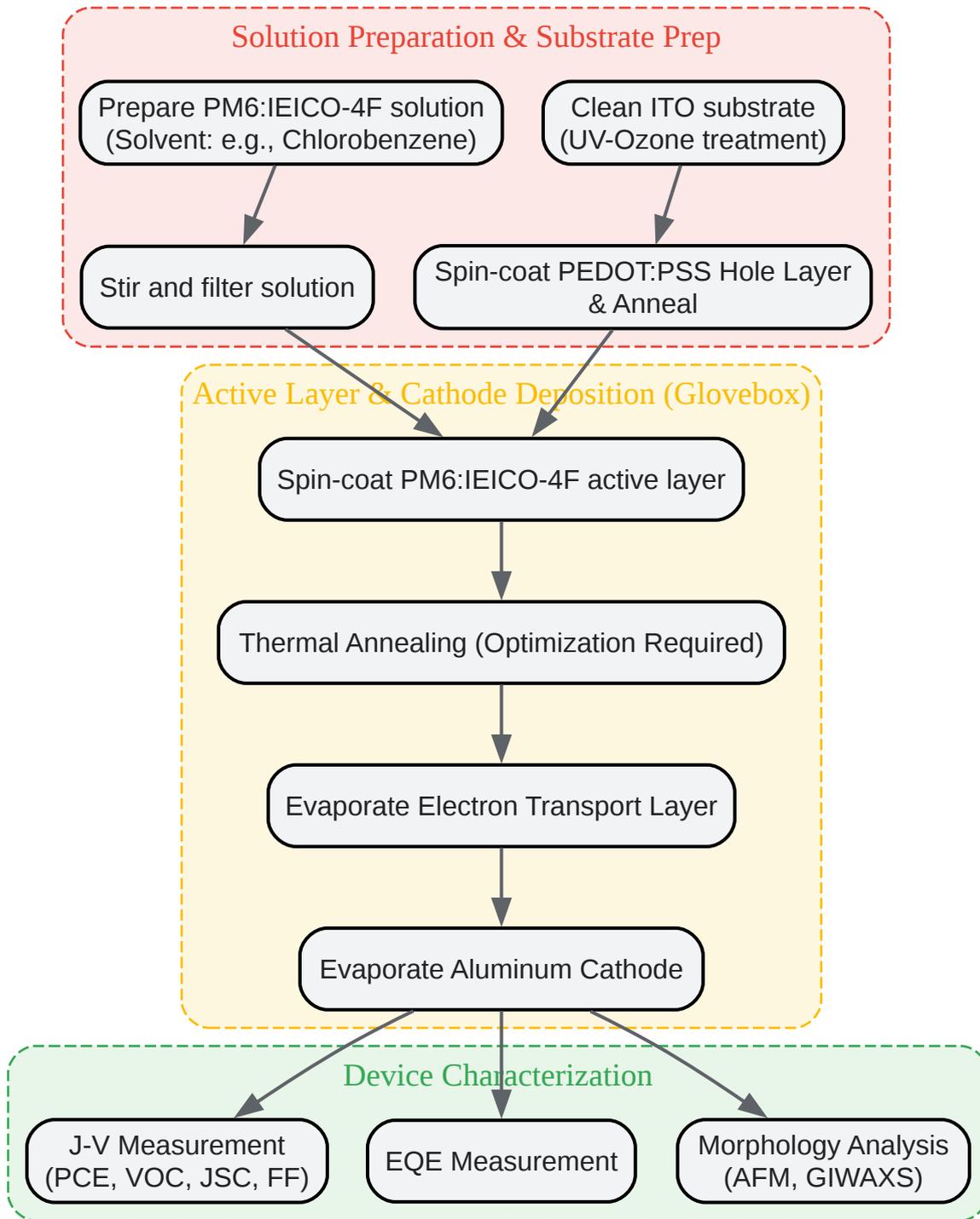
- **Thermal Annealing (Optional):** Anneal the active layer on a hotplate. The **temperature and time (e.g., 80-100°C for 10 minutes) need to be optimized** to achieve the ideal blend morphology.
- **Electron Transport Layer (ETL) & Electrode Evaporation:** For a conventional device structure, evaporate a thin layer of PFN-Br or similar material onto the active layer. Finally, thermally evaporate a patterned aluminum (Al) cathode (e.g., 100 nm) under high vacuum.

Device Characterization & Testing

- **Current Density-Voltage (J-V) Measurement:** Measure the J-V characteristics under simulated AM 1.5G solar illumination (100 mW/cm²) to determine the key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (VOC), Short-Circuit Current (JSC), and Fill Factor (FF).
- **External Quantum Efficiency (EQE):** Perform EQE measurements to determine the photon-to-electron conversion efficiency across different wavelengths. This confirms the contribution of both PM6 (visible) and IEICO-4F (NIR) to the photocurrent.
- **Morphology Characterization:** Use techniques like Atomic Force Microscopy (AFM) and Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS) to investigate the surface topography and molecular packing/crystallinity within the blend film.

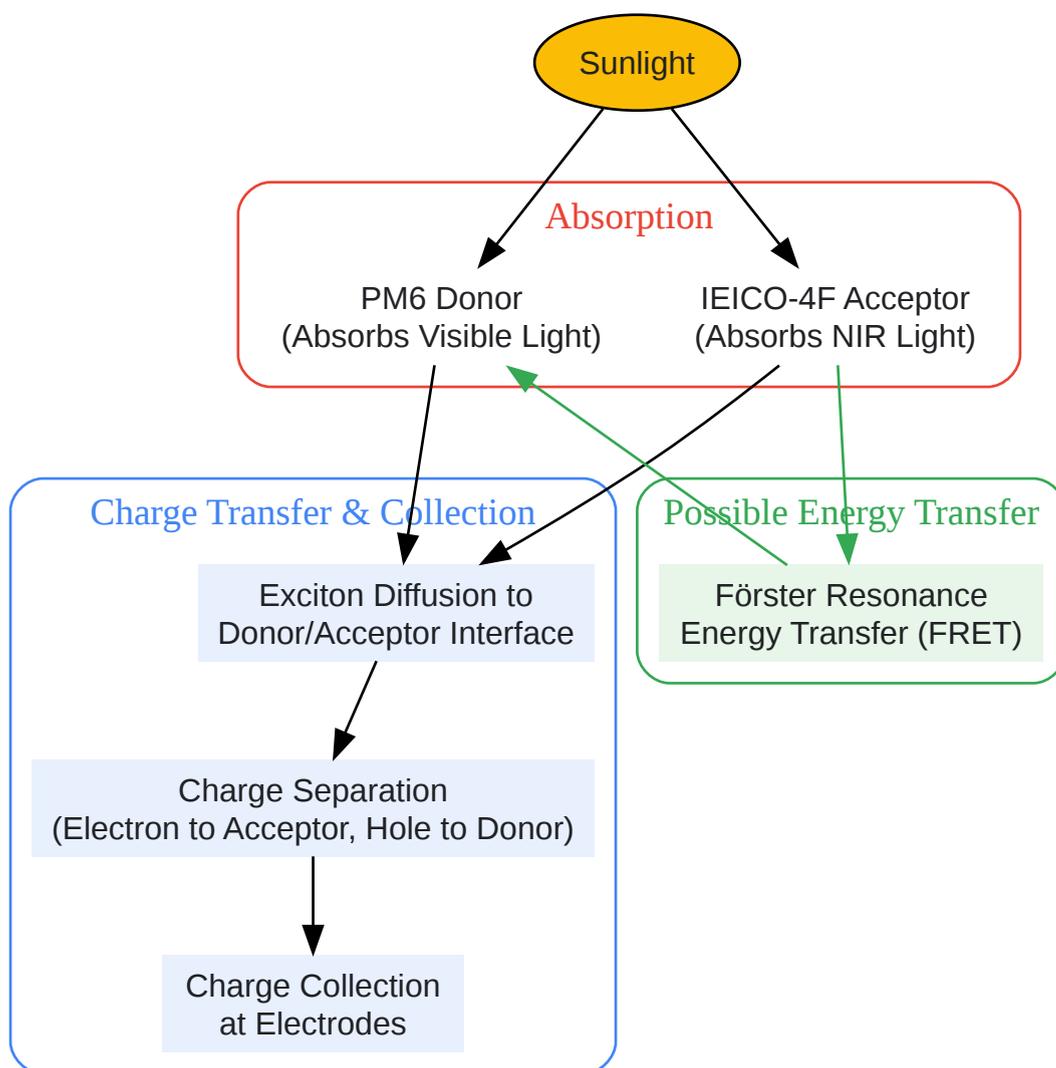
Experimental Workflow and Energy Transfer Diagram

The following diagrams illustrate the general workflow for device fabrication and the hypothesized energy transfer mechanism in a ternary cell involving IEICO-4F.



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Diagram 1: Generalized workflow for fabricating a PM6:IEICO-4F organic solar cell with a conventional structure.



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Diagram 2: Photovoltaic process and hypothesized energy transfer when IEICO-4F is used in a ternary cell. Based on concepts from [2].

Research Application Notes

- **Primary Use Case:** The searched literature consistently highlights IEICO-4F's role as a **third component in ternary blend OSCs** [2] or in specialized **photodetectors** [3]. Its primary function is to extend the absorption of the device into the near-infrared (NIR) region, harvesting more solar energy and boosting the photocurrent.
- **Critical Knowledge Gap:** The optimal fabrication parameters (e.g., D:A ratio, processing solvent, thermal annealing conditions) for a **high-efficiency binary PM6:IEICO-4F solar cell** are not

specified in the available search results. These parameters are highly specific and crucial for achieving good performance.

- **Recommended Research Path:** To proceed, you will likely need to consult specialized scientific databases for the primary literature. I suggest searching for articles specifically focused on "binary PM6:IEICO-4F organic solar cells" to find the detailed, optimized protocols you require.

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